

A Comparative Guide to the Reaction Kinetics of Methyl Hypochlorite

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl hypochlorite

CAS No.: 593-78-2

Cat. No.: B3344060

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For researchers, scientists, and drug development professionals engaged in studies involving reactive chlorine species, a thorough understanding of the kinetics of **methyl hypochlorite** (CH_3OCl) is crucial. This guide provides a comparative analysis of the reaction kinetics of **methyl hypochlorite** with key atmospheric radicals, details experimental methodologies for these kinetic studies, and presents relevant photolysis data.

Gas-Phase Reaction Kinetics

The gas-phase reactions of **methyl hypochlorite** are of significant interest, particularly in the context of atmospheric chemistry. The following table summarizes the experimentally determined rate constants for the reaction of **methyl hypochlorite** with chlorine atoms (Cl).

Table 1: Rate Constants for the Gas-Phase Reaction of **Methyl Hypochlorite** with Chlorine Atoms at 295 K

Reaction	Rate Constant (k) at 295 K (cm ³ molecule ⁻¹ s ⁻¹)	Experimental Method	Reference
CH ₃ OCl + Cl → Products	(6.1 ± 0.6) × 10 ⁻¹¹	Relative Rate Method	[1]

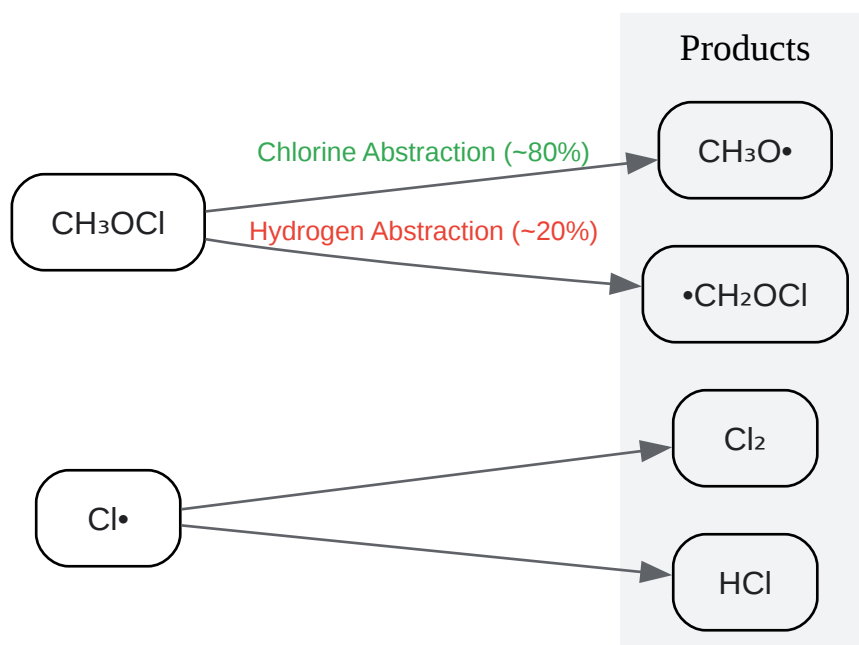
Reaction Mechanisms

Reaction with Chlorine Atoms (Cl)

The reaction between **methyl hypochlorite** and chlorine atoms primarily proceeds via two pathways: chlorine abstraction and hydrogen abstraction. Experimental evidence indicates that at room temperature (295 K), chlorine abstraction is the dominant pathway, accounting for approximately 80% of the reaction.[1]

- Chlorine Abstraction (Dominant Pathway): CH₃OCl + Cl → CH₃O + Cl₂
- Hydrogen Abstraction (Minor Pathway): CH₃OCl + Cl → CH₂OCl + HCl

The prevalence of chlorine abstraction highlights the relative weakness of the O-Cl bond in **methyl hypochlorite**.



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Caption: Reaction pathways for **methyl hypochlorite** with a chlorine radical.

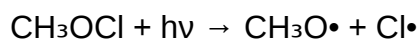
Photolysis of Methyl Hypochlorite

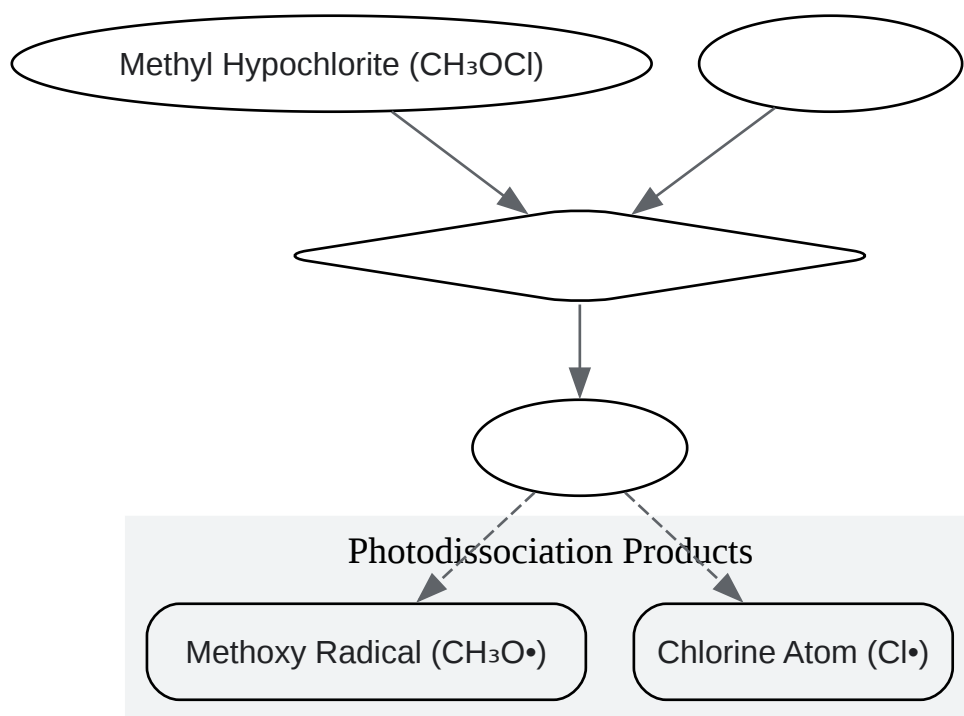
While specific quantum yield data for the photolysis of **methyl hypochlorite** is not readily available in the provided search results, the photochemistry of related hypochlorite species, such as hypochlorous acid (HOCl) and the hypochlorite ion (OCl⁻), offers valuable comparative insights. The photolysis of these compounds involves the cleavage of the O-Cl bond, producing reactive radicals.

Table 2: Comparison of Photolysis Quantum Yields for Hypochlorous Acid (HOCl) and Hypochlorite Ion (OCl⁻)

Compound	Wavelength (nm)	Quantum Yield (Φ)	Products
HOCl	254	1.0 ± 0.1	•OH + Cl•
OCl ⁻	254	0.9 ± 0.1	O• ⁻ + Cl•

The photolysis of **methyl hypochlorite** is expected to proceed similarly, with the primary process being the homolytic cleavage of the O-Cl bond to produce a methoxy radical (CH₃O•) and a chlorine atom (Cl•).





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Caption: General workflow for the photolysis of **methyl hypochlorite**.

Experimental Protocols

Gas-Phase Kinetic Studies: Relative Rate Method

The rate constant for the reaction of **methyl hypochlorite** with chlorine atoms was determined using the relative rate method. This technique involves comparing the rate of disappearance of the target compound (CH_3OCl) with that of a reference compound for which the rate constant of its reaction with the same radical is well-established.

Key Steps:

- **Radical Generation:** Chlorine atoms are typically generated by the photolysis of molecular chlorine (Cl_2) using a broad-spectrum light source (e.g., a xenon arc lamp).
- **Reaction Cell:** The reactants (CH_3OCl , the reference compound, and Cl_2) are introduced into a reaction chamber at a controlled temperature and pressure.

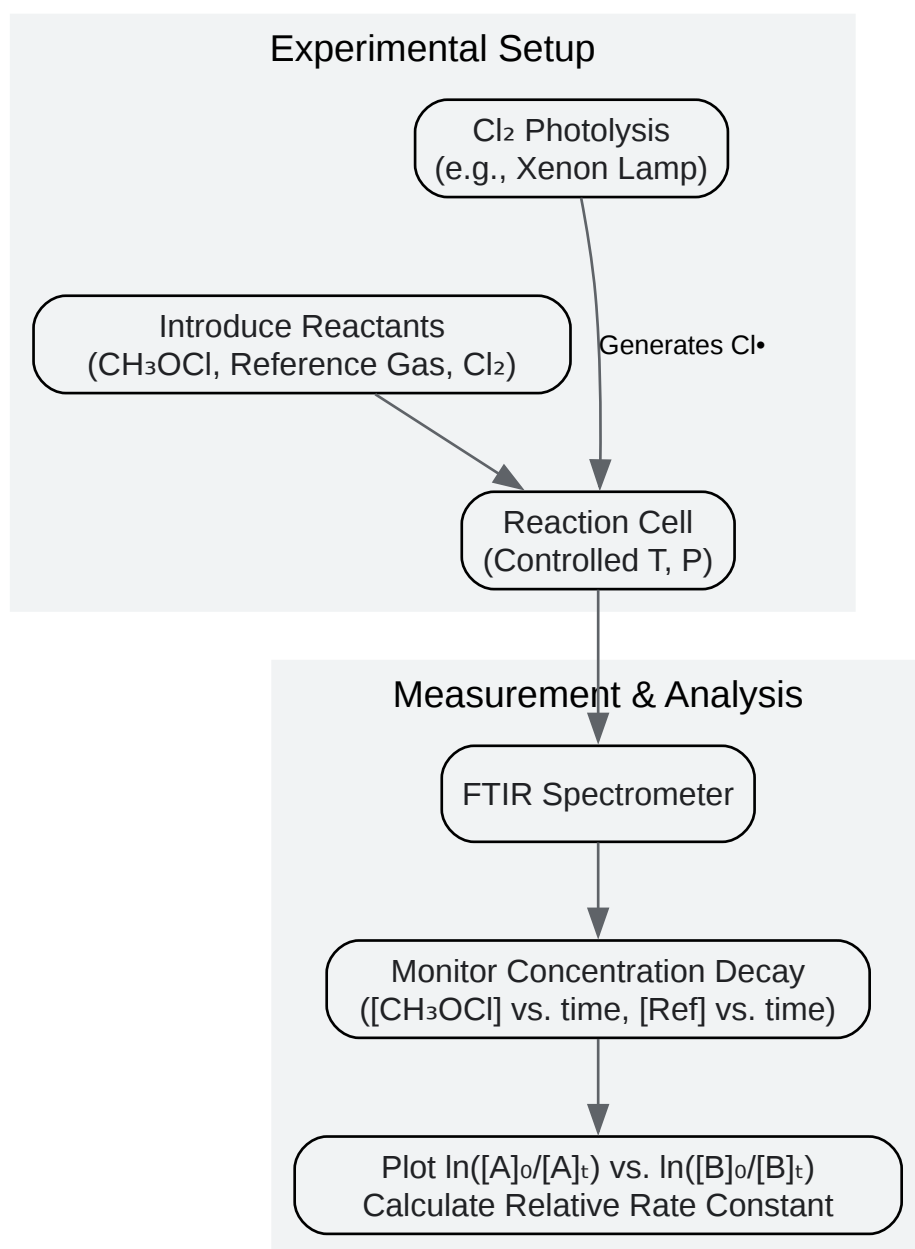
- **Monitoring Reactant Decay:** The concentrations of **methyl hypochlorite** and the reference compound are monitored over time as they are consumed by the reaction with chlorine atoms. Fourier Transform Infrared (FTIR) spectroscopy is a common analytical technique for this purpose, as it allows for the simultaneous measurement of multiple species.
- **Data Analysis:** The relative rate constant is calculated from the following relationship:

$$\ln([\text{CH}_3\text{OCl}]_0 / [\text{CH}_3\text{OCl}]_t) / \ln([\text{Ref}]_0 / [\text{Ref}]_t) = k_{\text{CH}_3\text{OCl}} / k_{\text{Ref}}$$

where:

- $[\text{CH}_3\text{OCl}]_0$ and $[\text{CH}_3\text{OCl}]_t$ are the initial and final concentrations of **methyl hypochlorite**.
- $[\text{Ref}]_0$ and $[\text{Ref}]_t$ are the initial and final concentrations of the reference compound.
- $k_{\text{CH}_3\text{OCl}}$ and k_{Ref} are the rate constants for the reactions of the chlorine atom with **methyl hypochlorite** and the reference compound, respectively.

For the determination of the rate constant of $\text{CH}_3\text{OCl} + \text{Cl}$, ethane (C_2H_6) has been used as a reference compound.^[1]



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Caption: Workflow for the relative rate method in gas-phase kinetics.

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References

- [1. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
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